

Essential Safety and Handling Guide for Fortical (calcitonin-salmon)

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Compound of Interest

Compound Name: Fortical

Cat. No.: B7823903

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Fortical**, a nasal spray formulation of calcitonin-salmon. The following procedures detail the necessary personal protective equipment (PPE), operational handling, and disposal plans to ensure a safe laboratory environment.

Personal Protective Equipment (PPE) and Safety Precautions

While **Fortical** is an intranasal product for patient use, laboratory professionals handling the solution directly should adhere to standard safety protocols to avoid accidental exposure.

Recommended PPE:

- **Gloves:** Wear protective gloves to prevent skin contact.
- **Eye Protection:** Use safety glasses or a face shield to guard against splashes.
- **Lab Coat:** A lab coat or other protective clothing is recommended to protect personal clothing.

Key Safety Warnings:

- **Hypersensitivity:** Serious allergic reactions, including anaphylactic shock, have been reported.^{[1][2]} Individuals with a known or suspected hypersensitivity to calcitonin-salmon

should not handle this product.[1][2] A skin test may be considered for those with suspected sensitivity.[3]

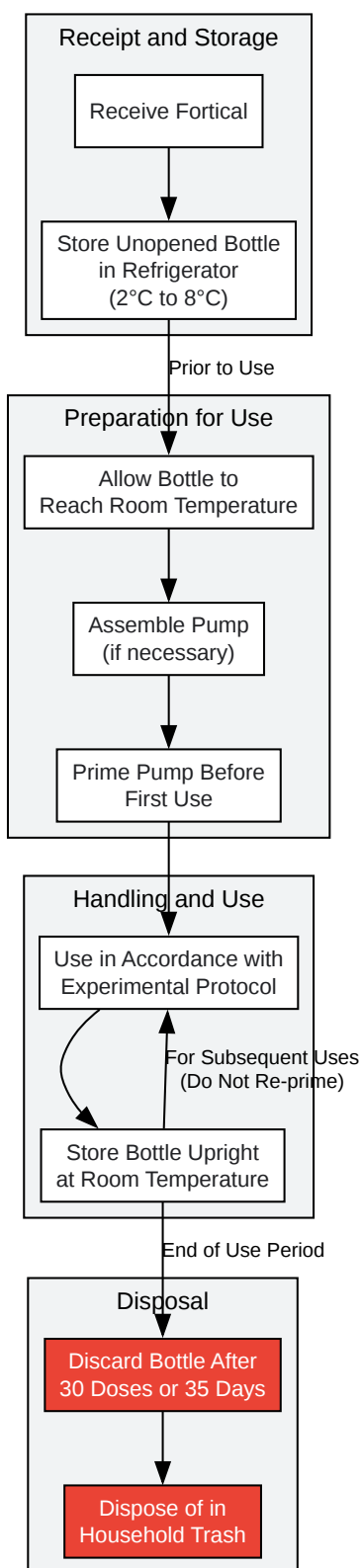
- **Hypocalcemia:** This product can lower calcium levels in the blood (hypocalcemia), which may lead to muscle cramps, twitching, and in severe cases, seizures. Ensure adequate calcium and vitamin D intake is considered in relevant experimental designs.
- **Nasal Reactions:** As a nasal spray, direct contact can cause nasal irritation, including dryness, redness, sores, and nosebleeds.
- **Malignancy Risk:** A meta-analysis of 21 clinical trials has suggested a potential increased risk of malignancies in patients treated with calcitonin-salmon.

Quantitative Data Summary

Parameter	Storage and Handling Specification
Unopened Storage	Refrigerator at 2°C to 8°C (36°F to 46°F).
In-Use Storage	Room temperature between 20°C to 25°C (68°F to 77°F).
In-Use Orientation	Store bottle in an upright position.
Freezing	Protect from freezing.
Light Exposure	Keep away from light.
Priming	Before first use, prime the pump until a full spray is released.
Dosage per Spray	200 USP Calcitonin Salmon Units (0.09 mL).
Disposal After Opening	Discard after 30 doses or 35 days.

Experimental Workflow for Handling and Disposal

The following diagram outlines the standard procedure for handling **Fortical** from receipt to disposal in a laboratory setting.



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Workflow for Handling **Fortical**

Detailed Methodologies

Handling Procedure:

- Receipt and Storage: Upon receipt, store unopened **Fortical** nasal spray bottles in a refrigerator between 2°C and 8°C (36°F and 46°F). Ensure the product is protected from freezing.
- Preparation for Use:
 - Before the first use, remove the bottle from the refrigerator and allow it to reach room temperature.
 - If the pump is not pre-assembled, attach it to the bottle securely.
 - To prime the pump, hold the bottle upright and depress the two white side arms of the pump toward the bottle until a full spray is released. The pump is now ready for use. Do not prime the pump before each subsequent use.
- Administration/Use: For laboratory applications, dispense the required dosage as per the experimental protocol. Each full spray delivers 200 USP Calcitonin Salmon Units.
- Storage During Use: After opening, store the bottle at room temperature (20°C to 25°C or 68°F to 77°F) in an upright position for up to 35 days.

Disposal Plan:

- End-of-Life: The **Fortical** nasal spray bottle should be discarded after 30 doses have been administered or 35 days after the first use, even if the container is not completely empty, to ensure accurate dosing.
- Disposal Method:
 - **Fortical** can typically be disposed of in the household trash.
 - To prevent accidental ingestion or misuse, it is recommended to mix the remaining liquid with an undesirable substance like used coffee grounds or dirt.

- Place the mixture in a sealed container (e.g., a resealable bag) before throwing it in the trash.
- Remove or obscure any personal or identifying information from the original packaging before disposal.
- Always adhere to local and institutional regulations for chemical and pharmaceutical waste disposal.

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References

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- 2. accessdata.fda.gov [accessdata.fda.gov]
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